

# 3,5-Dihydroxy-2-naphthoic acid CAS number 89-35-0 properties

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Compound of Interest

Compound Name: 3,5-Dihydroxy-2-naphthoic acid

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An In-depth Technical Guide to **3,5-Dihydroxy-2-naphthoic Acid** (CAS 89-35-0)

#### Introduction

**3,5-Dihydroxy-2-naphthoic acid** (CAS number 89-35-0), also known as 3,5-dihydroxynaphthalene-2-carboxylic acid, is a polycyclic aromatic organic compound. Its structure, featuring a naphthalene core substituted with two hydroxyl groups and a carboxylic acid group, makes it a valuable molecule in various scientific domains. This document provides a comprehensive overview of its physicochemical properties, biological activities, relevant experimental protocols, and safety information, tailored for researchers and professionals in drug development and chemical synthesis.

### **Physicochemical Properties and Identifiers**

The fundamental properties of **3,5-Dihydroxy-2-naphthoic acid** are summarized below. These data are crucial for its handling, characterization, and application in experimental settings.

## **Quantitative Physicochemical Data**



Property	Value	Citations
Molecular Formula	C11H8O4	[1][2][3]
Molecular Weight	204.18 g/mol	[1][2]
Melting Point	275 - 280 °C	[1][4]
Boiling Point	442.2 °C at 760 mmHg	[1][5]
Flash Point	235.3 °C	[1][5]
pKa (Predicted)	2.95 ± 0.30	[6]
Solubility	Soluble in DMSO; slightly soluble in Methanol.	[6][7]
Exact Mass	204.0423 u	[7]

**Compound Identifiers** 

Identifier	Value	Citations
CAS Number	89-35-0	[1]
EC Number	201-900-8	[1]
PubChem CID	66637	[8]
MDL Number	MFCD00003982	
Beilstein/REAXYS	3287771	
InChI Key	YELLAPKUWRTITI- UHFFFAOYSA-N	[9]
SMILES	OC(=O)c1cc2cccc(O)c2cc1O	

# **Biological and Pharmacological Activities**

**3,5-Dihydroxy-2-naphthoic acid** has been identified as a modulator of several biological targets, making it a compound of interest in pharmacology and drug discovery.



- NMDA Receptor Inhibitor: It functions as a negative or positive allosteric modulator of NMDA receptors, which are crucial for regulating functions within the central nervous system.[4][7]
- Antibabesial Drug Lead Compound: A molecular docking study identified 3,5-dihydroxy-2-naphthoic acid as a novel lead compound for designing drugs against Babesia, a malaria-like parasite.
   [7] Enzyme activity inhibition experiments demonstrated that it inhibits the parasite's lactate dehydrogenase (LDH) with 5,000-fold selectivity over human LDH.
- Protein Tyrosine Phosphatase Inhibitor: The molecule is also recognized as a protein tyrosine phosphatase inhibitor, an activity attributed to the benzofuran-like moiety in its substructure.[4]
- Biocatalysis Substrate: It is used in the biocatalytic synthesis of other dihydroxynaphthoic acids.[7] For example, recombinant E. coli strains expressing Cytochrome P450 CYP199A2 can efficiently catalyze the regioselective oxidation of related hydroxy-2-naphthoic acids.[7]
- Antibacterial Properties: The compound has been shown to inhibit the growth of bacteria, including gram-negative organisms like Escherichia coli and Pseudomonas aeruginosa.[10]

## **Experimental Protocols & Methodologies**

Detailed methodologies are essential for the replication and advancement of scientific research. Below are protocols derived from documented applications of **3,5-Dihydroxy-2-naphthoic acid**.

### **Protocol 1: Analysis by Reverse Phase HPLC**

This method is suitable for the analysis and separation of **3,5-Dihydroxy-2-naphthoic acid**. [11]

- Column Selection: Use a reverse-phase C18 HPLC column. For faster UPLC applications, columns with 3 μm particles are available.[11]
- Mobile Phase Preparation: Prepare a mobile phase consisting of acetonitrile (MeCN) and water, acidified with phosphoric acid.[11] For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.[11]



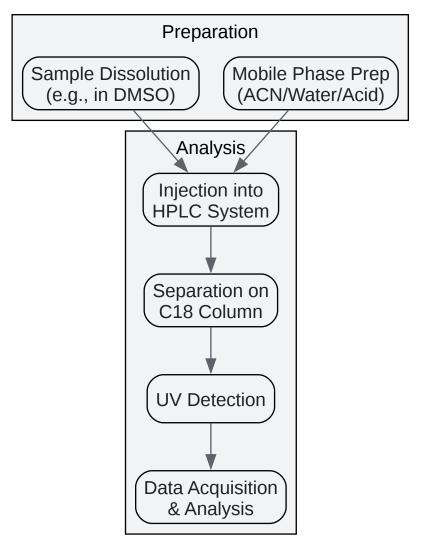




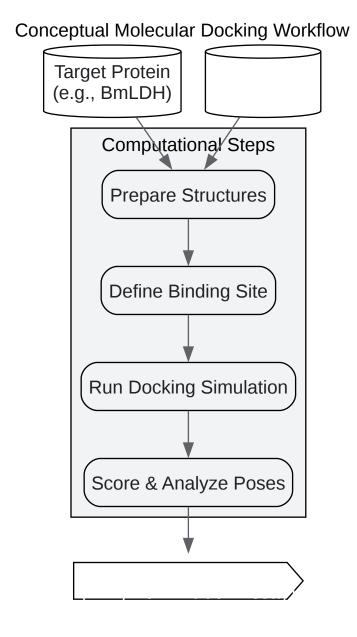
- Sample Preparation: Dissolve the **3,5-Dihydroxy-2-naphthoic acid** standard or sample in a suitable solvent, such as DMSO or the mobile phase.[7]
- HPLC System Configuration:
  - Set an appropriate flow rate for the column dimensions.
  - Use a UV detector set to a wavelength suitable for detecting the naphthalene chromophore.
- Injection and Data Acquisition: Inject the sample onto the column and record the chromatogram.
- Analysis: The compound is separated based on its retention time. This method is scalable for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.
   [11]



#### Workflow for HPLC Analysis







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